

# Safeguarding Your Research: A Comprehensive Guide to Handling Feruloylputrescine

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## Compound of Interest

Compound Name: *Feruloylputrescine*

Cat. No.: *B104208*

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For Immediate Implementation: This document provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **Feruloylputrescine**. Adherence to these guidelines is critical for ensuring personnel safety and maintaining a secure laboratory environment.

**Feruloylputrescine**, a naturally occurring polyamine, is increasingly utilized in drug development and biological research. While the trifluoroacetic acid salt of **Feruloylputrescine** is not classified as hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.122), it is imperative to handle the compound with care due to the potential for thermal decomposition, which may release toxic gases, and its known biological activity. The intraperitoneal LD50 in mice has been reported as 225 mg/kg, indicating a degree of toxicity that necessitates prudent handling practices.

## Personal Protective Equipment (PPE)

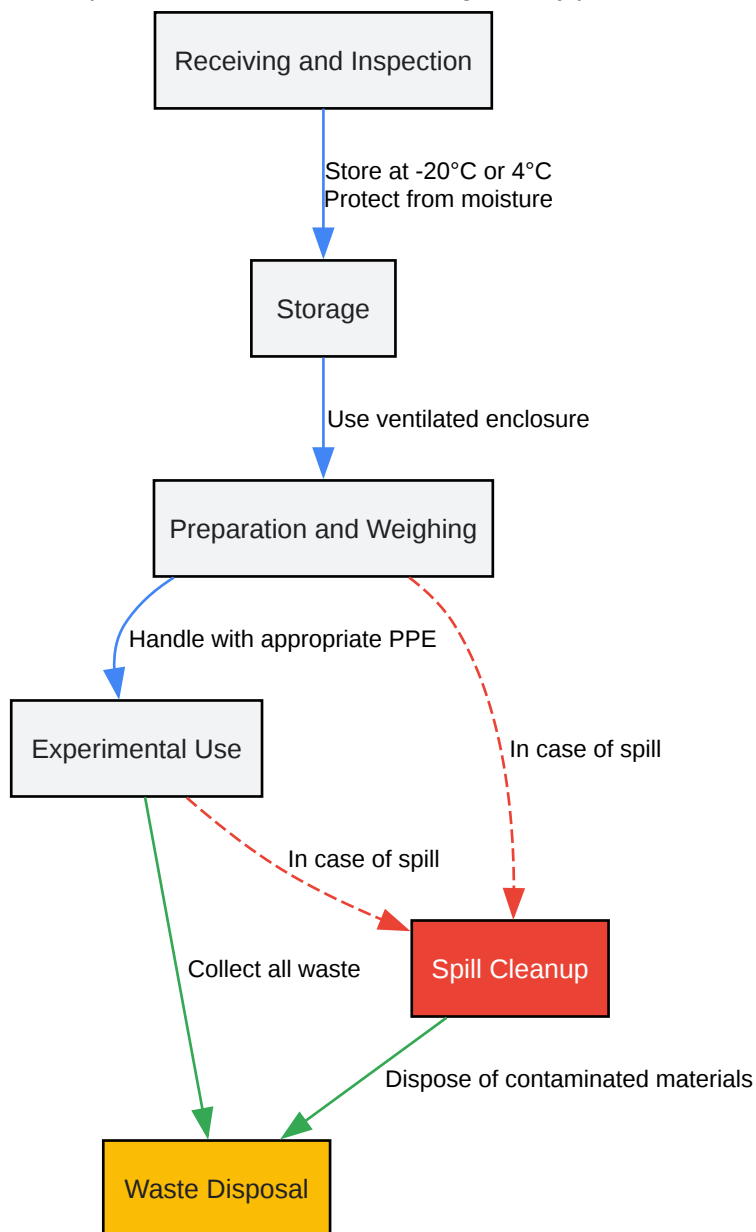
A multi-layered approach to personal protection is mandatory when handling **Feruloylputrescine** in its solid, powdered form. The following table summarizes the required PPE.

| PPE Category            | Item  | Specifications and Use   |
|-------------------------|---|--|
| Hand Protection         | Nitrile Gloves                              | Standard laboratory nitrile gloves provide adequate protection against incidental contact. For prolonged handling or in the event of a spill, double-gloving is recommended.   |
| Eye and Face Protection | Safety Glasses with Side Shields or Goggles | To protect against airborne particles and accidental splashes. A face shield should be worn in addition to goggles when handling larger quantities or when there is a significant risk of splashing.   |
| Body Protection         | Laboratory Coat                             | A standard, buttoned laboratory coat should be worn at all times to protect skin and clothing from contamination.  |
| Respiratory Protection  | NIOSH/MSHA Approved Respirator              | A respirator is recommended if handling large quantities, if the powder is aerosolized, or if working outside of a ventilated enclosure. The specific type of respirator and cartridge should be determined by a qualified safety professional based on a risk assessment. |

## Operational Plan for Handling Feruloylputrescine

A systematic workflow is essential for the safe handling of **Feruloylputrescine** from receipt to disposal. The following diagram and procedural steps outline this critical path.

## Operational Workflow for Handling Feruloylputrescine



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